

A Comprehensive Technical Guide to the Solubility of Linalyl Isobutyrate in Organic Solvents

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Compound of Interest

Compound Name: *Linalyl isobutyrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **linalyl isobutyrate**, a monoterpenoid ester widely used in the fragrance and flavor industries.^[1] Understanding its solubility in various organic solvents is critical for formulation, quality control, and the development of new applications. This document compiles available solubility data, presents a general experimental protocol for its determination, and illustrates the underlying chemical principles governing its behavior in different solvent systems.

Physicochemical Properties of Linalyl Isobutyrate

Linalyl isobutyrate (CAS 78-35-3) is the ester of linalool and isobutyric acid.^[2] It is a colorless to pale yellow liquid known for its characteristic fruity and floral aroma.^{[3][4]} A summary of its key physicochemical properties is presented in Table 1, providing essential context for its solubility profile.

| Property | Value | Source(s) |
|-------------------|--|-----------|
| Molecular Formula | C ₁₄ H ₂₄ O ₂ | [5][6] |
| Molecular Weight | 224.34 g/mol | [5][6] |
| Appearance | Colorless to pale yellow liquid | [3][4] |
| Density | 0.882 - 0.888 g/mL at 20°C | [5][7] |
| Boiling Point | 228 - 230 °C at 760 mmHg | [5][8] |
| Melting Point | < -20 °C | [4][9] |
| Flash Point | 100 °C (212 °F) | [3][7] |
| Refractive Index | 1.4460 - 1.4510 at 20°C | [5][7] |
| LogP (o/w) | ~4.76 - 5.5 | [10][11] |

Solubility Profile

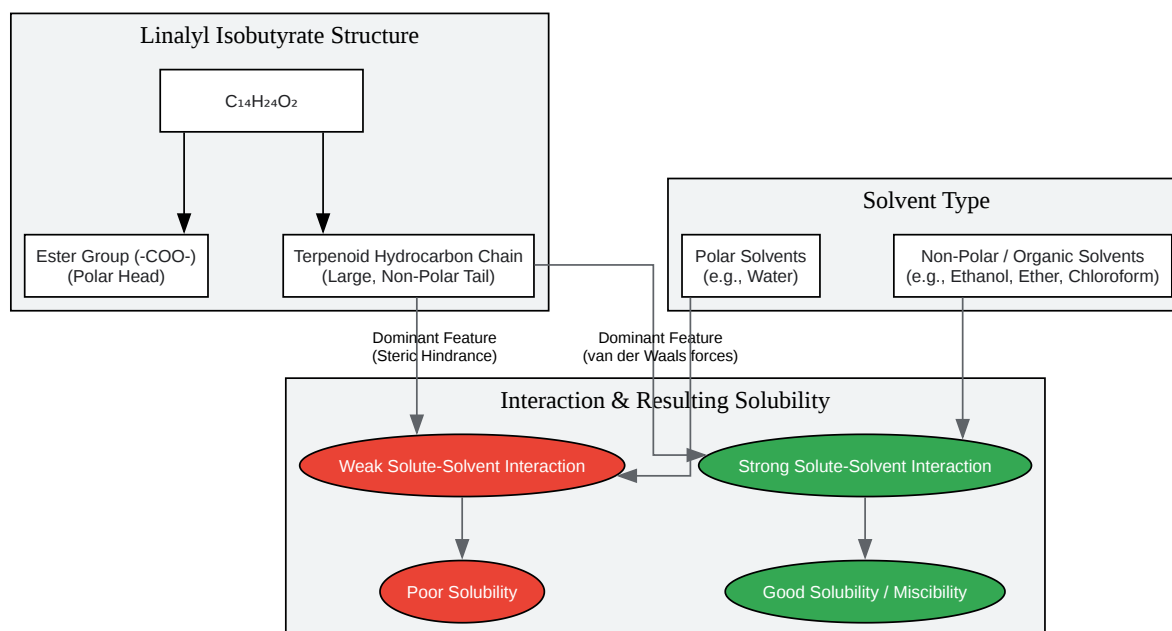
Linalyl isobutyrate's structure, which features a large non-polar hydrocarbon backbone and a polar ester functional group, dictates its solubility. The high octanol-water partition coefficient (LogP) suggests a strong preference for non-polar, lipophilic environments over aqueous media.

The available data, primarily qualitative and semi-quantitative, indicates that **linalyl isobutyrate** is readily soluble in many common organic solvents while being practically insoluble in water. A summary of its solubility in various solvents is provided in Table 2.

| Solvent | Solubility Data | Classification | Source(s) |
|--------------------------------|-----------------------------------|----------------------|--|
| Water | 10 mg/L at 20°C (experimental) | Insoluble | [5] [7] [8] |
| Ethanol | Soluble / Miscible | Soluble | [3] [5] [10] |
| 1 mL in 3 mL of 80% ethanol | Soluble | [5] | [1] [5] [10] |
| 1 mL in 3 mL of 70% ethanol | Soluble | [12] | |
| Diethyl Ether | Miscible | Soluble | [1] [5] [10] |
| Chloroform | Miscible | Soluble | [1] [10] |
| Alcohols (general) | Miscible / Soluble | Soluble | [5] [10] |
| Oils | Soluble | Soluble | [13] [14] |

Theoretical Framework of Solubility

The solubility of a solute in a solvent is governed by the principle of "like dissolves like," which relates to the polarity of the molecules involved.



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Caption: Logical relationship between **linalyl isobutyrate**'s structure and its solubility.

The large, non-polar terpenoid portion of the **linalyl isobutyrate** molecule dominates its physical behavior. While the ester group provides a site for dipole-dipole interactions, it is sterically hindered and insufficient to overcome the hydrophobicity of the hydrocarbon chain. Consequently, it interacts favorably with non-polar or weakly polar organic solvents through van der Waals forces, leading to high solubility. Conversely, its interaction with highly polar solvents like water is weak, resulting in very low solubility.

Experimental Protocol for Determining Solubility

While specific, published protocols for determining the solubility of **linalyl isobutyrate** are not readily available, a standard laboratory method can be employed. The following is a

generalized protocol based on the equilibrium solubility method, suitable for determining the solubility of a liquid ester in an organic solvent.

Objective: To determine the concentration of **linalyl isobutyrate** in a saturated solution of a selected organic solvent at a constant temperature.

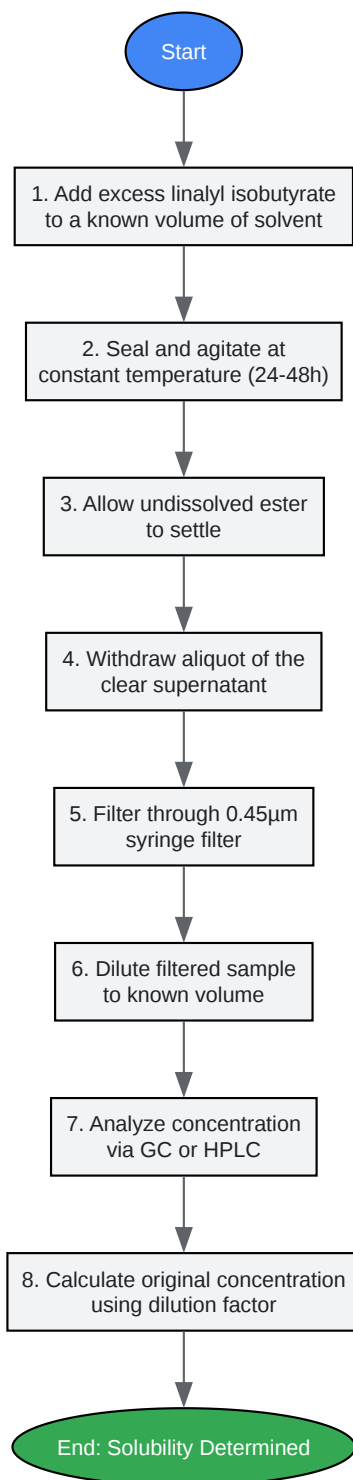
Materials:

- **Linalyl isobutyrate** (>98% purity)
- Selected organic solvent (e.g., ethanol, acetone, toluene)
- Scintillation vials or sealed test tubes
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical balance
- Gas chromatograph with a flame ionization detector (GC-FID) or High-Performance Liquid Chromatograph (HPLC)

Methodology:

- Preparation of Standard Solutions: Prepare a series of standard solutions of **linalyl isobutyrate** in the chosen solvent at known concentrations to create a calibration curve for GC or HPLC analysis.
- Equilibration:
 - Add an excess amount of **linalyl isobutyrate** to a series of vials containing a known volume of the solvent. An excess is ensured when a separate, undissolved phase of the ester is visible.
 - Seal the vials tightly to prevent solvent evaporation.

- Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25°C).
- Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the constant temperature for several hours to permit the separation of the undissolved ester.
 - Carefully withdraw an aliquot of the clear, supernatant (saturated solution) using a pipette or syringe.
 - Immediately filter the aliquot through a syringe filter into a clean vial to remove any suspended microdroplets of the undissolved ester.
- Analysis:
 - Accurately dilute the filtered saturated solution with the solvent to a concentration that falls within the range of the calibration curve.
 - Analyze the diluted sample using a calibrated GC-FID or HPLC method to determine the precise concentration of **linalyl isobutyrate**.
- Calculation:
 - Use the concentration from the analytical instrument and the dilution factor to calculate the concentration of the original saturated solution.
 - Express the solubility in appropriate units, such as g/100 mL, mg/L, or mol/L.



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Caption: Experimental workflow for determining the solubility of **linalyl isobutyrate**.

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